

Application Notes: Extraction and Analysis of Mead Acid from Biological Samples

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Compound of Interest

Compound Name: Mead Acid

Cat. No.: B164272

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Introduction

Mead Acid (20:3n-9), or cis-5,8,11-eicosatrienoic acid, is an omega-9 polyunsaturated fatty acid (PUFA) synthesized endogenously from oleic acid.^{[1][2]} While present at low levels in most tissues under normal conditions, its concentration significantly increases during states of essential fatty acid (EFA) deficiency.^{[3][4]} This makes **Mead Acid** a critical biomarker for assessing nutritional status and investigating diseases associated with EFA imbalances.^{[1][5]} Furthermore, **Mead Acid** is a substrate for the same enzymes that metabolize arachidonic acid—cyclooxygenases (COX), lipoxygenases (LOX), and cytochrome P450 (CYP450)—leading to the production of various signaling molecules.^{[3][6][7]} These metabolites, such as hydroxyeicosatrienoic acids (HETEs) and leukotrienes, may play roles in inflammation and other physiological processes.^{[3][8]}

These application notes provide detailed protocols for the extraction, purification, and preparation of **Mead Acid** from biological tissues and cell cultures for subsequent analysis, typically by mass spectrometry.

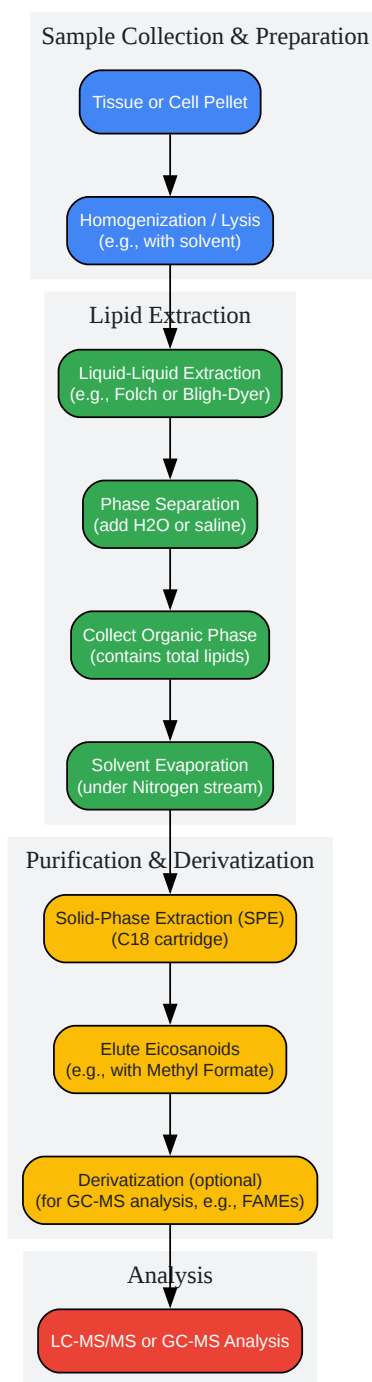
Quantitative Data: Mead Acid Levels in Human Tissues

The concentration of **Mead Acid** varies significantly between tissues and physiological states. The following table summarizes reported levels in various human tissues.

Biological Source (Human)	Tissue/Cell Type	Condition	Mead Acid Level (% of Total Fatty Acids)	Reference(s)
Adult	Plasma	Normal	0.16%	[1]
Fetus	Plasma	Normal	0.44%	[1]
Adult	Liver	Normal	0.2%	[1]
Fetus	Liver	Normal	0.4%	[1]
Adult	Blood Vessels	Normal	0.1%	[1]
Fetus	Blood Vessels	Normal	2.4%	[1]
Adult	Serum	Normal	0.24%	[1]
Cord Blood	Mononuclear Cells	Term	0.27%	[1]
Cord Blood	Mononuclear Cells	Preterm	0.11%	[1]

Experimental Workflows and Signaling Pathways

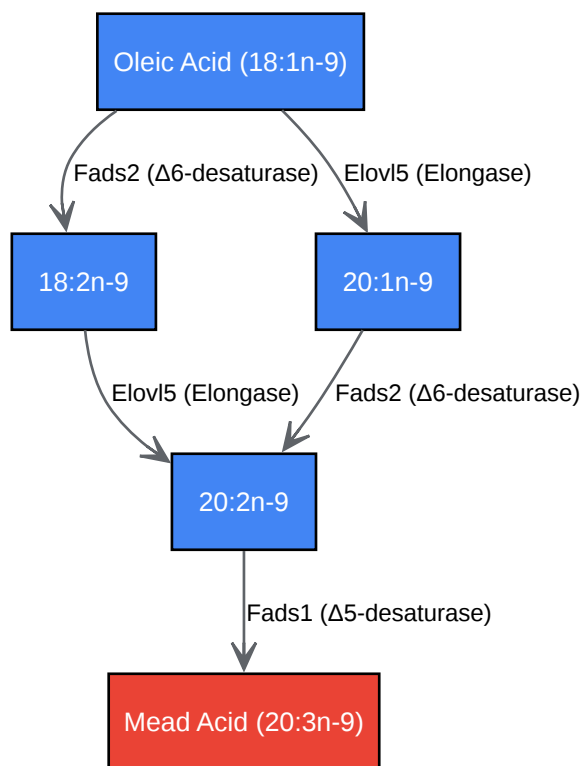
Visualizing the experimental process and the relevant biological pathways is crucial for understanding the context of **Mead Acid** analysis.



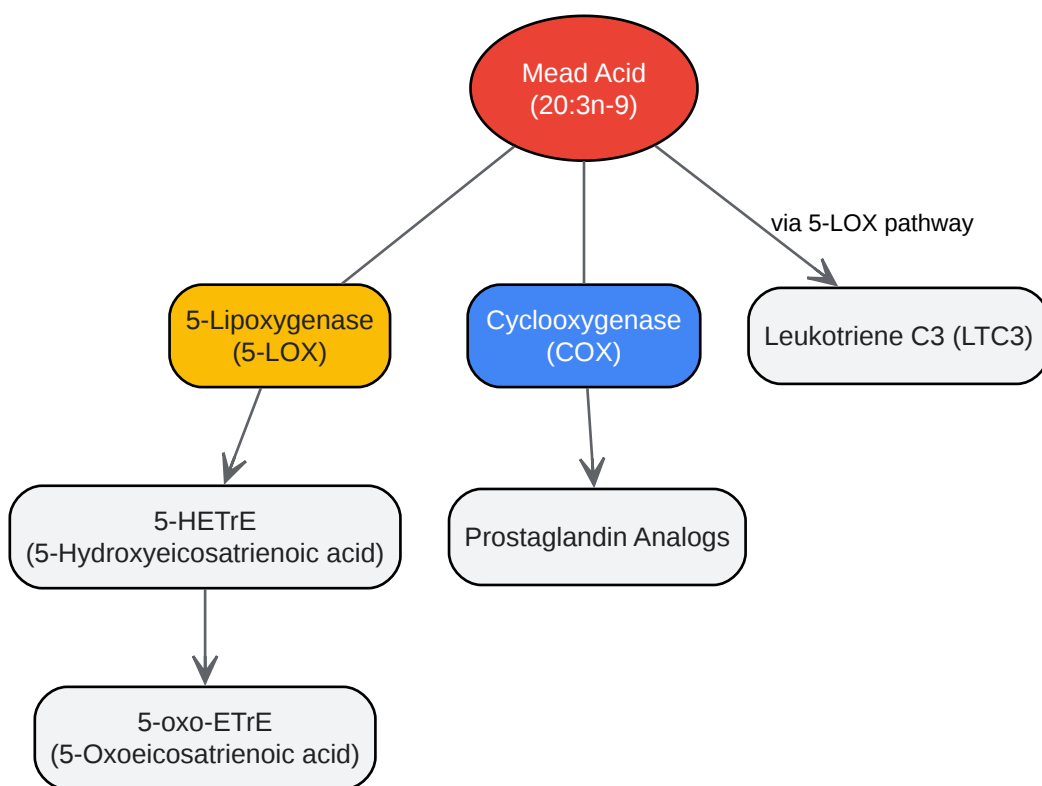
Experimental Workflow for Mead Acid Analysis

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Caption: General workflow from sample collection to instrumental analysis.



Biosynthesis of Mead Acid from Oleic Acid



Metabolism of Mead Acid

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